

Assessing the Reproducibility of BRD5080 Experiments: A Comparative Guide

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Compound of Interest

Compound Name: BRD5080

Cat. No.: B15561062

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **BRD5080**, a positive allosteric modulator (PAM) of the G protein-coupled receptor 65 (GPR65), with other relevant compounds. The objective is to present the experimental data surrounding **BRD5080**'s activity and facilitate an assessment of the reproducibility of these findings by providing detailed methodologies for key experiments.

Executive Summary

BRD5080 has been identified as a potent positive allosteric modulator of GPR65, a receptor implicated in inflammatory and autoimmune diseases. Research, primarily from a study by Neale et al. (2024), has demonstrated its ability to induce GPR65-dependent cAMP production and modulate cytokine signaling.^[1] This guide consolidates the available data on **BRD5080** and its alternatives, offering a framework for researchers seeking to build upon or replicate these findings. While direct, independent reproducibility studies are not yet available in the published literature, this guide provides the necessary detailed protocols and comparative data to enable such investigations.

Comparative Analysis of GPR65 Modulators

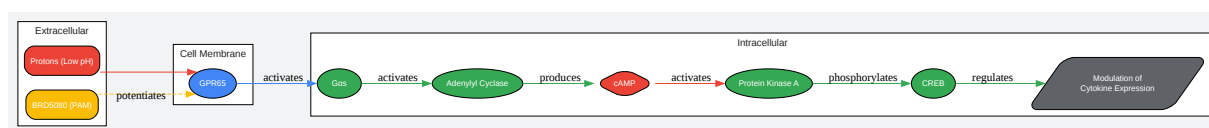
The performance of **BRD5080** is best understood in the context of other GPR65 modulators. The following table summarizes the key quantitative data from comparative experiments.

Table 1: Comparison of GPR65 Modulator Activity

Compound	Target(s)	Assay Type	Key Parameter	Reported Value	Reference
BRD5080	human GPR65, mouse GPR65	cAMP Assay	EC50 (hGPR65)	~1 μ M	Neale et al. (2024)
cAMP Assay	EC50 (mGPR65)	~5 μ M	Neale et al. (2024)		
BRD5075	human GPR65, mouse GPR65	cAMP Assay	EC50 (hGPR65)	~2 μ M	Neale et al. (2024)
cAMP Assay	EC50 (mGPR65)	~10 μ M	Neale et al. (2024)		
BTB09089	mouse GPR65	cAMP Assay	EC50 (mGPR65)	~100 nM	Neale et al. (2024)
human GPR65	cAMP Assay	Activity	Limited/No Activity	Neale et al. (2024)	
ZINC13684400	human GPR65	cAMP Assay	Agonist Activity	30 μ M	Pao et al. (2016)
ZINC62678696	human GPR65	cAMP Assay	Negative Allosteric Modulator	-	Pao et al. (2016)

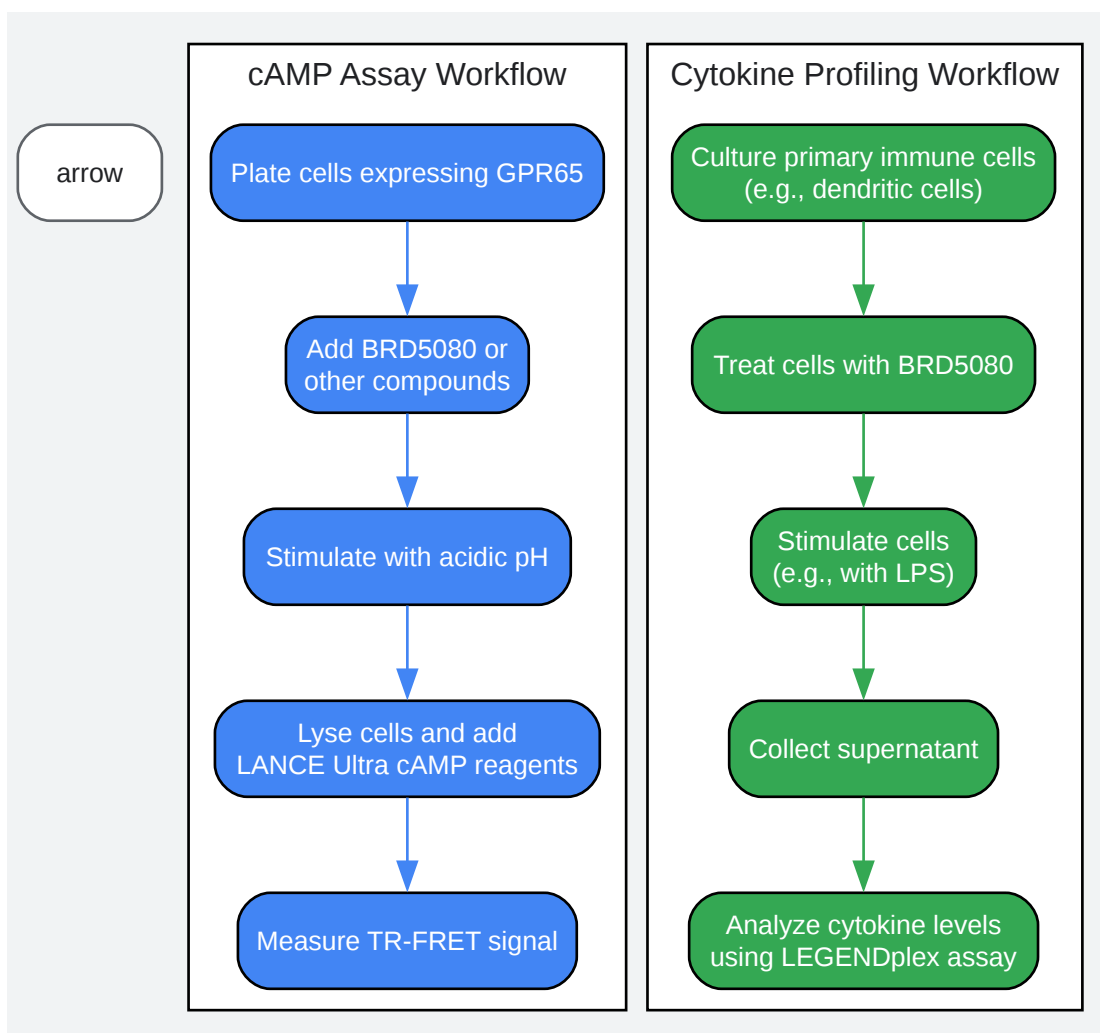
Signaling Pathway and Experimental Workflows

To visually represent the mechanisms and procedures involved in assessing **BRD5080**'s function, the following diagrams are provided.



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Caption: GPR65 signaling pathway activated by low pH and potentiated by **BRD5080**.



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References

- 1. [youtube.com](https://www.youtube.com/watch?v=...) [youtube.com]
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